

Application Notes and Protocols for the Preparation of Iodophenol Blue Solutions

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Compound of Interest

Compound Name: Iodophenol blue

Cat. No.: B1216900

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Introduction

Iodophenol blue (3',3'',5',5''-Tetraiodophenolsulfonphthalein) is a versatile dye used in various scientific applications. Its primary utility lies in its function as a pH indicator, exhibiting a distinct color change in response to varying hydrogen ion concentrations. Additionally, it finds application in biochemical assays and as a staining agent in biological research. Accurate and consistent preparation of **iodophenol blue** solutions is paramount for reliable and reproducible experimental outcomes. This document provides a detailed protocol for the preparation of both stock and working solutions of **iodophenol blue**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **iodophenol blue** is essential for its proper handling and use in solution preparation. Key quantitative data are summarized in the table below for easy reference.

Property	Value
Synonyms	3',3'',5',5''-Tetraiodophenolsulfonphthalein
CAS Number	4430-24-4
Molecular Formula	C ₁₉ H ₁₀ I ₄ O ₅ S
Molecular Weight	857.96 g/mol [1] [2]
Appearance	Powder
Solubility	Slightly soluble in water; Soluble in ethanol, methanol, acetone, ether, acetic acid.
Storage	Store at 10°C - 25°C in a tightly sealed container, protected from light. [1]

Experimental Protocols

The following protocols detail the step-by-step procedures for preparing a 0.1% (w/v) stock solution of **iodophenol blue** and a subsequent 0.01% (w/v) working solution. Adherence to these protocols will ensure the accuracy and consistency of the prepared solutions.

Materials and Equipment

- **Iodophenol blue** powder (CAS: 4430-24-4)
- 95% Ethanol
- Deionized water
- Analytical balance
- Weighing paper or boat
- Spatula
- 100 mL volumetric flask (for stock solution)
- 100 mL volumetric flask (for working solution)

- Magnetic stirrer and stir bar
- Pipettes (10 mL)
- Amber glass bottle for storage

Protocol 1: Preparation of 0.1% (w/v) Iodophenol Blue Stock Solution

This protocol outlines the preparation of 100 mL of a 0.1% (w/v) stock solution.

- **Weighing the Iodophenol Blue:** Carefully weigh out 0.1 g of **iodophenol blue** powder using an analytical balance.
- **Dissolution:** Transfer the weighed powder into a 100 mL volumetric flask.
- **Adding Solvent:** Add approximately 70 mL of 95% ethanol to the volumetric flask.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the solution until the **iodophenol blue** powder is completely dissolved. Gentle warming may be applied to aid dissolution, but avoid boiling.
- **Final Volume Adjustment:** Once the solute is fully dissolved, bring the solution to a final volume of 100 mL with 95% ethanol.
- **Storage:** Transfer the prepared stock solution to a clearly labeled amber glass bottle and store it at room temperature, protected from light.

Protocol 2: Preparation of 0.01% (w/v) Iodophenol Blue Working Solution

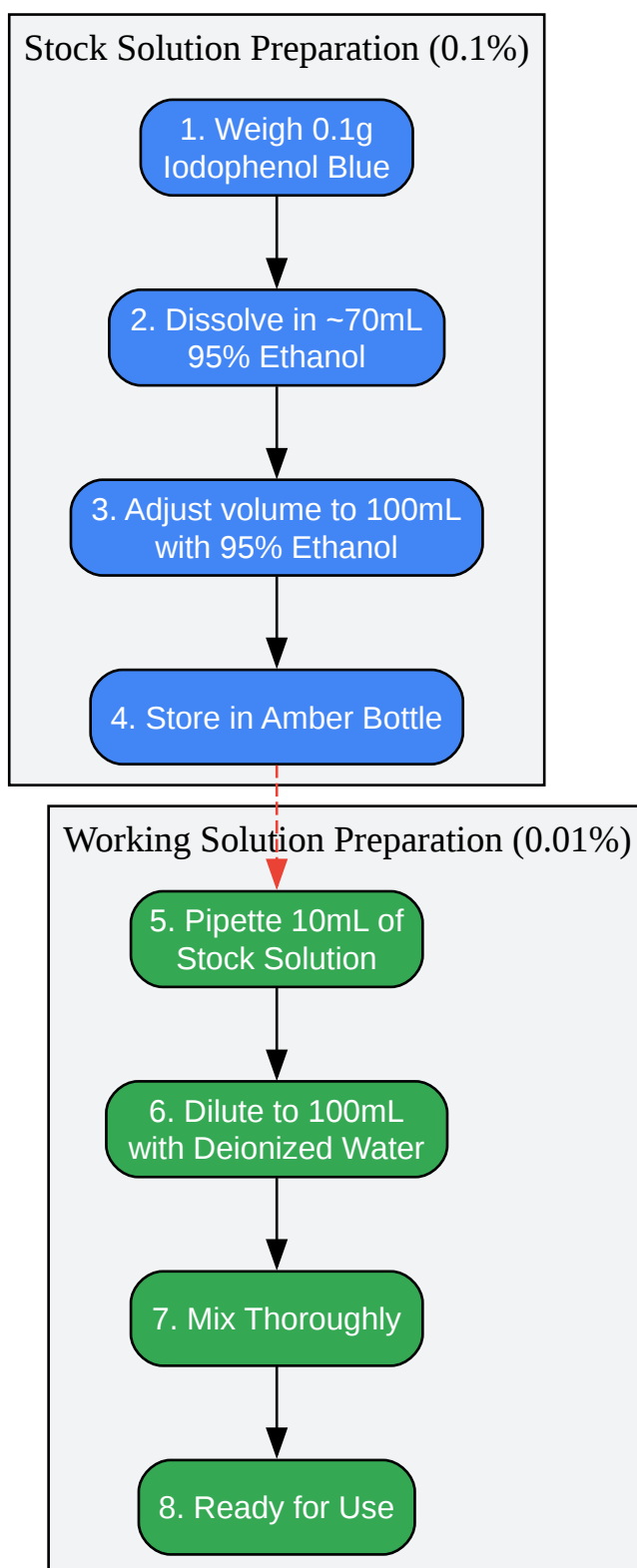
This protocol describes the dilution of the 0.1% stock solution to prepare 100 mL of a 0.01% working solution.

- **Pipetting the Stock Solution:** Using a calibrated pipette, transfer 10 mL of the 0.1% **iodophenol blue** stock solution into a 100 mL volumetric flask.
- **Dilution:** Add deionized water to the volumetric flask to bring the final volume to 100 mL.

- Mixing: Cap the flask and invert it several times to ensure thorough mixing.
- Use: The working solution is now ready for use in experimental procedures. It is recommended to prepare the working solution fresh daily for optimal performance.

Workflow for Solution Preparation

The following diagram illustrates the sequential steps involved in the preparation of **iodophenol blue** stock and working solutions.



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Caption: Workflow for preparing **iodophenol blue** solutions.

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References

- 1. Iodophenol blue | 4430-24-4 | FI32399 | Biosynth [biosynth.com]
- 2. targetmol.cn [targetmol.cn]
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